

In-Vitro Activity Comparison: An Analysis of Cefpodoxime and Cefditoren

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Compound of Interest

Compound Name: CS-834

Cat. No.: B1669649

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A comprehensive in-vitro comparison between the cephalosporin antibiotics R-95867, cefpodoxime, and cefditoren cannot be provided at this time. Extensive searches for the compound "R-95867" in scientific literature and chemical databases have not yielded any information on a substance with antimicrobial properties. The identifier "R-95867" does not appear to be a recognized designation for a pharmaceutical or investigational drug.

Interestingly, the code "95867" corresponds to a Current Procedural Terminology (CPT) code used in healthcare for "Needle electromyography; cranial nerve supplied muscle(s), unilateral." This is a diagnostic medical procedure and is unrelated to antibiotic drug development.

Therefore, this guide will focus on the available in-vitro activity data for cefpodoxime and cefditoren, two established third-generation oral cephalosporins.

Comparative In-Vitro Activity

Cefpodoxime and cefditoren both exhibit a broad spectrum of activity against common respiratory and urinary tract pathogens. Their in-vitro efficacy is typically evaluated by determining the Minimum Inhibitory Concentration (MIC), which is the lowest concentration of an antibiotic that prevents visible growth of a bacterium. The MIC90, the concentration required to inhibit the growth of 90% of isolates, is a key metric for comparison.

While direct comparative studies are limited, data from various sources allow for an indirect assessment of their activity against key pathogens.

Bacterial Species	Cefpodoxime MIC90 (mg/L)	Cefditoren MIC90 (mg/L)
Streptococcus pneumoniae (Penicillin-susceptible)	≤0.5[1]	≤0.06
Streptococcus pneumoniae (Penicillin-intermediate)	-	0.25 - 0.5
Streptococcus pneumoniae (Penicillin-resistant)	Reduced activity	0.5 - 1
Haemophilus influenzae	≤0.5[1]	≤0.03
Moraxella catarrhalis	≤0.5[1]	-
Staphylococcus aureus (Methicillin-susceptible)	4[1]	-
Escherichia coli	≤1[1]	-
Klebsiella pneumoniae	-	0.97
Streptococcus pyogenes	-	≤0.06

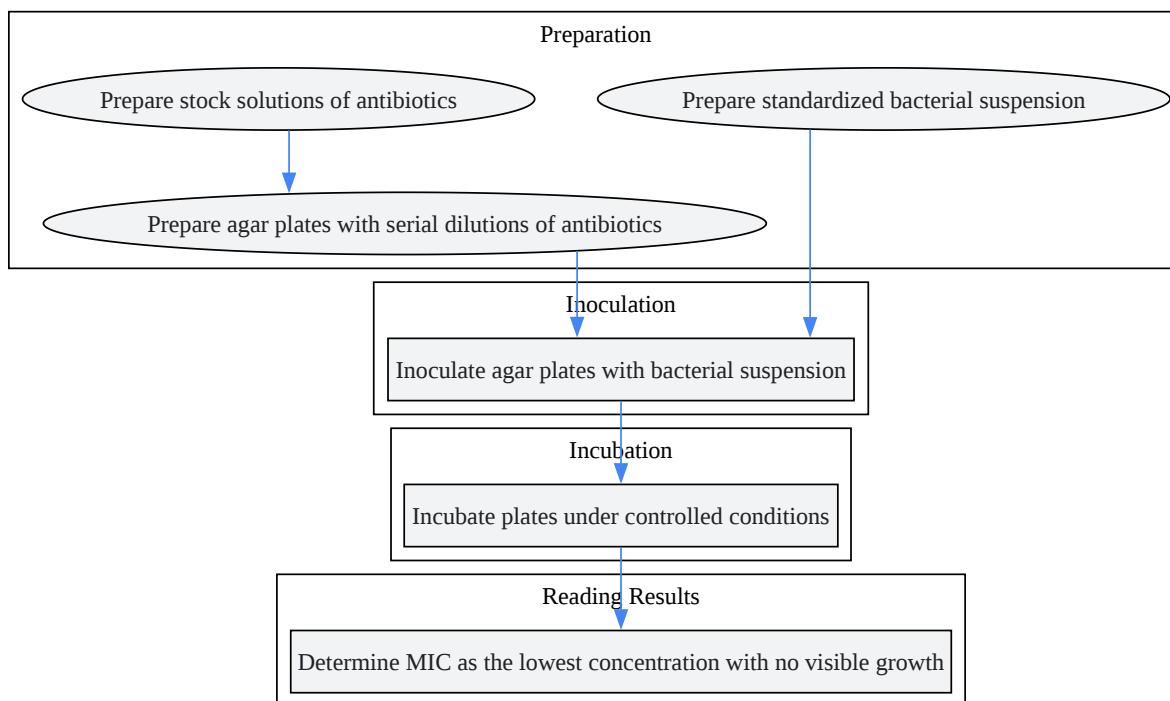
Note: A direct, side-by-side study providing MIC90 values for all listed organisms for both drugs was not available in the search results. The data is compiled from multiple studies. A '-' indicates that specific data was not found in the provided search results.

Experimental Protocols

The determination of in-vitro activity of these cephalosporins typically follows standardized methods, primarily agar dilution or broth microdilution, as outlined by clinical laboratory standards bodies.

Agar Dilution Method:

The agar dilution method is a standard procedure for determining the MIC of an antimicrobial agent.

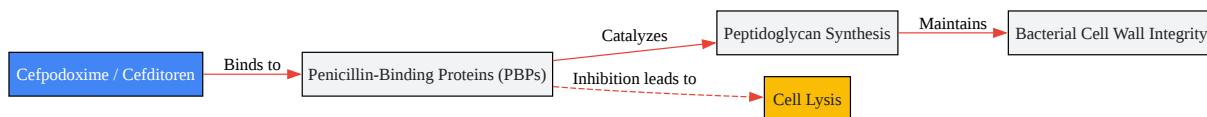


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Caption: Workflow of the Agar Dilution Method for MIC Determination.

Mechanism of Action

Both cefpodoxime and cefditoren, like other β -lactam antibiotics, exert their bactericidal effect by inhibiting the synthesis of the bacterial cell wall. They achieve this by binding to and inactivating penicillin-binding proteins (PBPs), which are enzymes essential for the final steps of peptidoglycan synthesis.

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References

- 1. CPT® Code 95867 - Electromyography Procedures - Codify by AAPC [aapc.com]
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